

Operational Guide: Disposal of 1-[5-(2-Chlorophenyl)-2-furyl]ethanone[1]

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Compound of Interest

Compound Name: 1-[5-(2-Chlorophenyl)-2-furyl]ethanone

CAS No.: 675596-28-8

Cat. No.: B1450127

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Executive Summary & Chemical Assessment

1-[5-(2-Chlorophenyl)-2-furyl]ethanone (CAS: 1192-62-7 or related derivatives) represents a specific class of halogenated organic intermediates.[1] Unlike standard organic solvents, this compound poses a dual-threat profile: acute toxicity (inhalation/oral) and the potential for dioxin/furan formation if incinerated at insufficient temperatures.

Operational Directive: Treat this substance as High-Hazard Halogenated Organic Waste. Under no circumstances should this be commingled with general organic trash or non-halogenated solvents.

Hazard Characteristic Table

Property	Classification	Hazard Statement (GHS)	Operational Implication
Acute Toxicity	Category 2 (Inhalation/Oral)	H300/H330: Fatal if swallowed or inhaled. [1]	Use dedicated containment; do not handle outside a fume hood.[1]
Chemical Structure	Halogenated Furan	N/A (Precursor Risk)	CRITICAL: Improper combustion generates Polychlorinated Dibenzofurans (PCDFs).[1]
Reactivity	Furan Ring System	EUH019: May form explosive peroxides (Low risk, but possible).[1]	Store away from light/air; test for peroxides if stored >12 months.[1]
Environmental	Aquatic Toxicity	H411: Toxic to aquatic life.[1][2]	Zero-tolerance for drain disposal.[1]

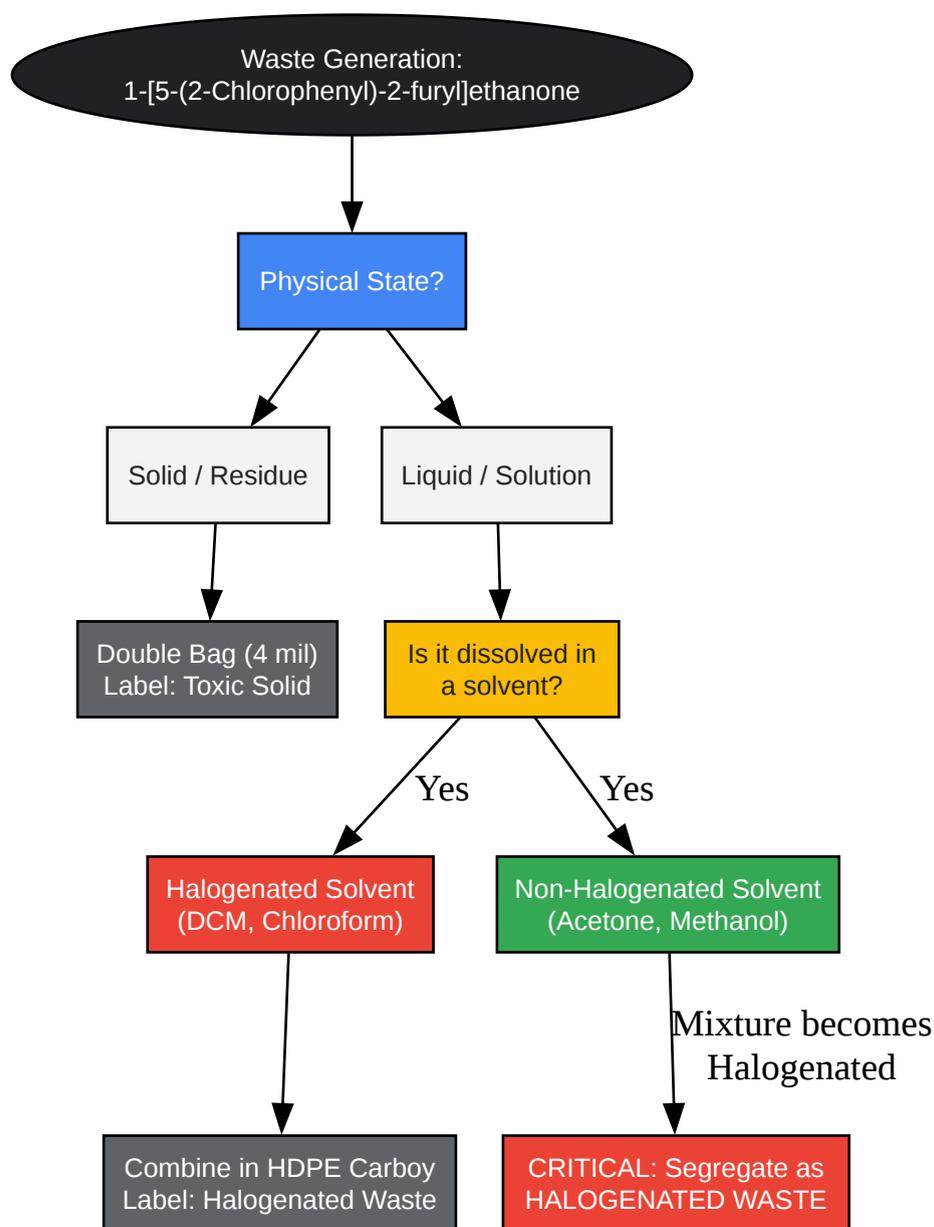
Waste Stream Segregation (The "Self-Validating System")

To ensure safety, we employ a Self-Validating Segregation System. This means the disposal vessel itself acts as a physical check against incompatibility.

- The Rule of Halogens: Any waste stream containing >1% halogenated content (Chlorine, Fluorine, Bromine) must be separated from non-halogenated waste.
- Why? Incinerators for non-halogenated waste operate at lower temperatures (~800°C). Halogenated furans require >1100°C (often 1200°C+) with specific scrubbers to neutralize acid gas (HCl) and prevent the re-synthesis of dioxins in the exhaust cooling zone [1].

Segregation Logic Diagram

The following logic tree dictates your immediate bench-side actions.



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Figure 1: Decision logic for segregating chlorophenyl furan waste. Note that mixing a halogenated contaminant with a non-halogenated solvent renders the entire volume "Halogenated Waste."

Detailed Disposal Protocol

Phase 1: Containment & Labeling

Objective: Prevent exposure and misclassification.

- Select Container:
 - Liquids: Use High-Density Polyethylene (HDPE) carboys or amber glass bottles with PTFE-lined caps. Avoid metal cans due to potential HCl generation if hydrolysis occurs.
 - Solids: Use a wide-mouth HDPE jar or double-bag in 4-mil polyethylene bags, then place in a secondary solid waste drum.
- Labeling (Mandatory):
 - Do not use generic "Waste" labels.
 - Primary Tag: "HAZARDOUS WASTE - HALOGENATED ORGANIC."
 - Constituents: List "**1-[5-(2-Chlorophenyl)-2-furyl]ethanone**" explicitly.
 - Hazard Checkboxes: Check "Toxic," "Irritant," and "Environmental Hazard."

Phase 2: Bench-Level Deactivation (Spill Response Only)

Note: For general disposal, do not attempt to chemically deactivate this compound in the lab. Send for incineration. However, in case of a spill, follow this protocol:

- Evacuate: Due to the H330 (Fatal if inhaled) risk, evacuate the immediate area.
- PPE: Wear a full-face respirator with organic vapor/acid gas cartridges, double nitrile gloves, and Tyvek suit.
- Absorption: Absorb liquid spills with vermiculite or clay-based absorbent.
- Cleaning: Clean the surface with a dilute surfactant solution. Do not use bleach (hypochlorite), as this can react with the furan ring or ketone to produce more toxic chlorinated byproducts [2].

Phase 3: The "Lab Pack" Procedure

For small quantities (vials/flasks), use the Lab Pack method to minimize handling:

- Leave the chemical in its original primary container (vial).

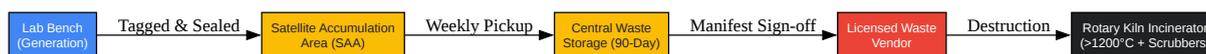
- Place the vial into a larger "Lab Pack" drum (usually 5-gallon or 55-gallon steel/poly drum).
- Pack the void space with an inert absorbent (vermiculite).
- Documentation: The inventory sheet for the drum must list the CAS number (1192-62-7) and the net weight.

Regulatory & Compliance Framework (RCRA)[1]

While this specific molecule may not have a unique "U-List" or "P-List" code, it falls under the "Characteristic" waste definitions of the EPA Resource Conservation and Recovery Act (RCRA).

- Waste Code Assignment:
 - D001 (Ignitable): If the flash point is $<60^{\circ}\text{C}$ (common for furan derivatives).
 - D003 (Reactivity): If the compound has formed peroxides or is potentially explosive (unlikely but possible for aged furan).
 - F-Codes (F001/F002): Only applies if mixed with spent halogenated solvents like Methylene Chloride.
 - Universal Default: If untestable, classify as "Non-Regulated Halogenated Waste" for internal tracking, but the disposal facility will treat it as D001/Toxic.

Chain of Custody Workflow:



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Figure 2: The "Cradle-to-Grave" lifecycle. The critical control point is the transfer from Lab to SAA, ensuring the "Halogenated" tag is applied.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[3][4] [[Link](#)]
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